

Solubility Profile of 1,5-Bis(diphenylphosphino)pentane: A Technical Guide

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Compound of Interest

Compound Name: 1,5-Bis(diphenylphosphino)pentane

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Introduction

1,5-Bis(diphenylphosphino)pentane (dpppe) is a bidentate phosphine ligand pivotal in various catalytic processes, including cross-coupling reactions essential for organic synthesis and pharmaceutical development. A thorough understanding of its solubility in common organic solvents is critical for its effective application in reaction design, purification, and formulation. This technical guide provides a comprehensive overview of the available solubility data for **1,5-Bis(diphenylphosphino)pentane**, outlines a detailed experimental protocol for its solubility determination, and presents a logical workflow for this procedure.

While specific quantitative solubility data for **1,5-Bis(diphenylphosphino)pentane** is not extensively available in published literature, this guide compiles existing qualitative information and provides comparative data for structurally related compounds to offer valuable insights.

Physicochemical Properties

A foundational understanding of the physicochemical properties of **1,5-Bis(diphenylphosphino)pentane** is essential for interpreting its solubility characteristics.

Property	Value	Reference
Molecular Formula	C ₂₉ H ₃₀ P ₂	[1]
Molecular Weight	440.50 g/mol	
Appearance	White to light yellow powder or crystals	[2]
Melting Point	43-47 °C	[3]

Quantitative Solubility Data

Precise, experimentally determined quantitative solubility data for **1,5-Bis(diphenylphosphino)pentane** in a range of common laboratory solvents remains limited in publicly accessible databases and literature. However, qualitative descriptions consistently indicate its solubility in polar aprotic solvents.

Qualitative Solubility:

- Soluble in: N,N-dimethylformamide (DMF)[3][4]

For a structurally analogous organophosphorus compound, diphenyl-1-pyrenylphosphine (DPPP), the following quantitative solubility data has been reported and may serve as a useful, albeit approximate, reference:

Solvent	Approximate Solubility (mg/mL)
Methylene Chloride	~1
Dimethylformamide (DMF)	~10

Note: This data is for Diphenyl-1-pyrenylphosphine (CAS 110231-30-6) and should be used as an estimation only for **1,5-Bis(diphenylphosphino)pentane**.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **1,5-Bis(diphenylphosphino)pentane**. This protocol is designed for accuracy and

reproducibility, taking into account the air-sensitive nature of many phosphine ligands.

Objective: To determine the saturation solubility of **1,5-Bis(diphenylphosphino)pentane** in a given solvent at a specified temperature.

Materials:

- **1,5-Bis(diphenylphosphino)pentane** (high purity)
- Selected solvents (anhydrous, high purity)
- Inert gas (Nitrogen or Argon)
- Standard laboratory glassware (Schlenk flasks, volumetric flasks, syringes)
- Analytical balance (± 0.1 mg)
- Constant temperature bath or shaker
- Syringe filters (PTFE, 0.2 μm)
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system

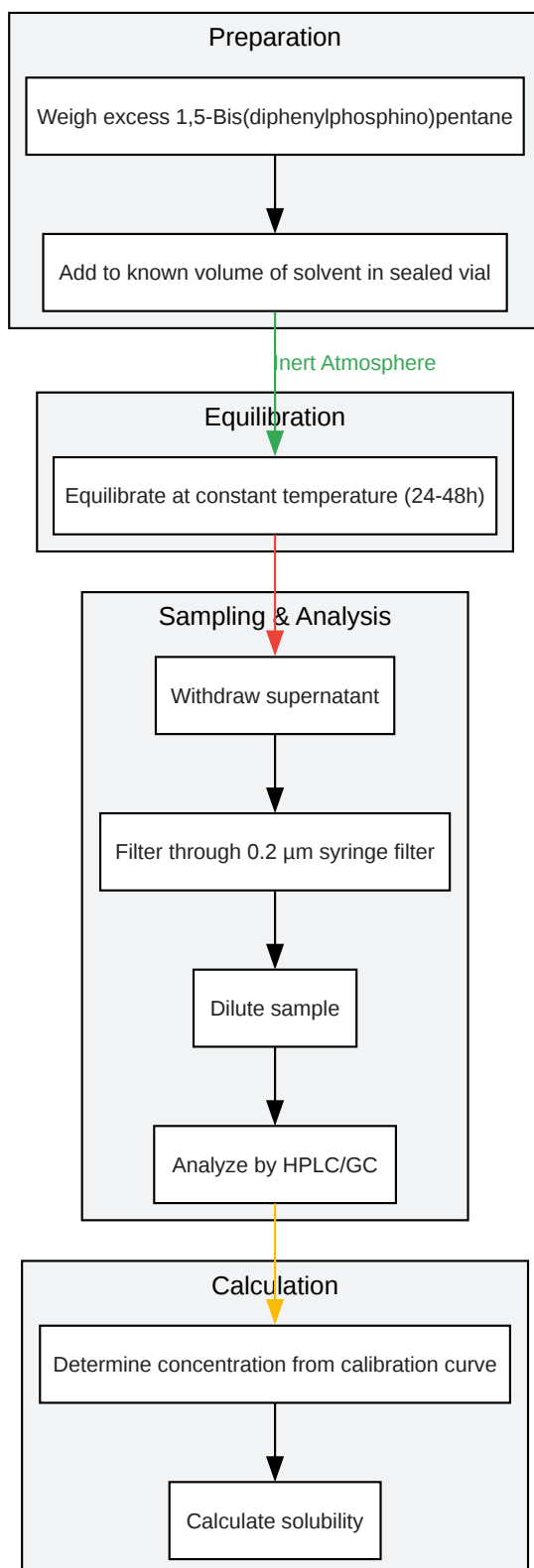
Procedure:

- Preparation of Saturated Solutions:
 - Under an inert atmosphere (glovebox or Schlenk line), add an excess amount of **1,5-Bis(diphenylphosphino)pentane** to a known volume of the selected solvent in a sealed vial or flask. The presence of undissolved solid is crucial to ensure saturation.
 - Equilibrate the mixture at a constant temperature using a temperature-controlled shaker or bath for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Withdrawal and Filtration:
 - Once equilibrium is established, allow the solid to settle.
 - Carefully withdraw a known volume of the supernatant using a gas-tight syringe.

- Immediately filter the solution through a 0.2 μm syringe filter to remove any undissolved microparticles. This step should be performed rapidly to minimize temperature fluctuations.
- Sample Dilution:
 - Accurately dilute the filtered saturated solution with a known volume of the same solvent to bring the concentration within the linear range of the analytical method.
- Quantitative Analysis:
 - Analyze the diluted sample using a validated HPLC or GC method to determine the concentration of **1,5-Bis(diphenylphosphino)pentane**.
 - Prepare a calibration curve using standard solutions of known concentrations of **1,5-Bis(diphenylphosphino)pentane** in the same solvent.
- Calculation of Solubility:
 - Calculate the concentration of the saturated solution from the concentration of the diluted sample and the dilution factor.
 - Express the solubility in appropriate units (e.g., g/100 mL, mg/mL, or mol/L).

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the solubility of **1,5-Bis(diphenylphosphino)pentane**.



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Caption: Workflow for determining the solubility of **1,5-Bis(diphenylphosphino)pentane**.

Signaling Pathways

1,5-Bis(diphenylphosphino)pentane is a synthetic ligand primarily employed in organometallic chemistry and catalysis. As such, it is not known to be directly involved in biological signaling pathways. Its significance in the context of drug development lies in its role as a facilitator of chemical reactions used to synthesize complex organic molecules that may have therapeutic applications.

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